

Application Notes: Magnolol Nanoparticle Formulation for Enhanced Drug Delivery

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Compound of Interest

Compound Name:	Magnol
CAS No.:	92046-48-5
Cat. No.:	B12795627

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Introduction

Magnolol, a bioactive neolignan isolated from **Magnolia officinalis**, exhibits a wide range of pharmacological properties, including anti-inflammatory, antioxidant, neuroprotective, and anticancer effects[1][2]. Despite its therapeutic potential, the clinical application of **magnolol** is significantly hindered by its poor aqueous solubility and low oral bioavailability, which leads to extensive first-pass metabolism and inadequate systemic exposure[1][3][4].

Nano-drug delivery systems present a promising strategy to overcome these limitations[1]. By encapsulating **magnolol** within nanoparticles, its surface area is increased, its dissolution rate is improved, and it can be shielded from enzymatic degradation[1]. Furthermore, nanoparticle formulations can enhance permeability across biological membranes, leading to significantly improved bioavailability and therapeutic efficacy[1][3]. This document provides detailed protocols for the formulation and characterization of various **magnolol**-loaded nanoparticles and outlines the key signaling pathways modulated by these advanced delivery systems.

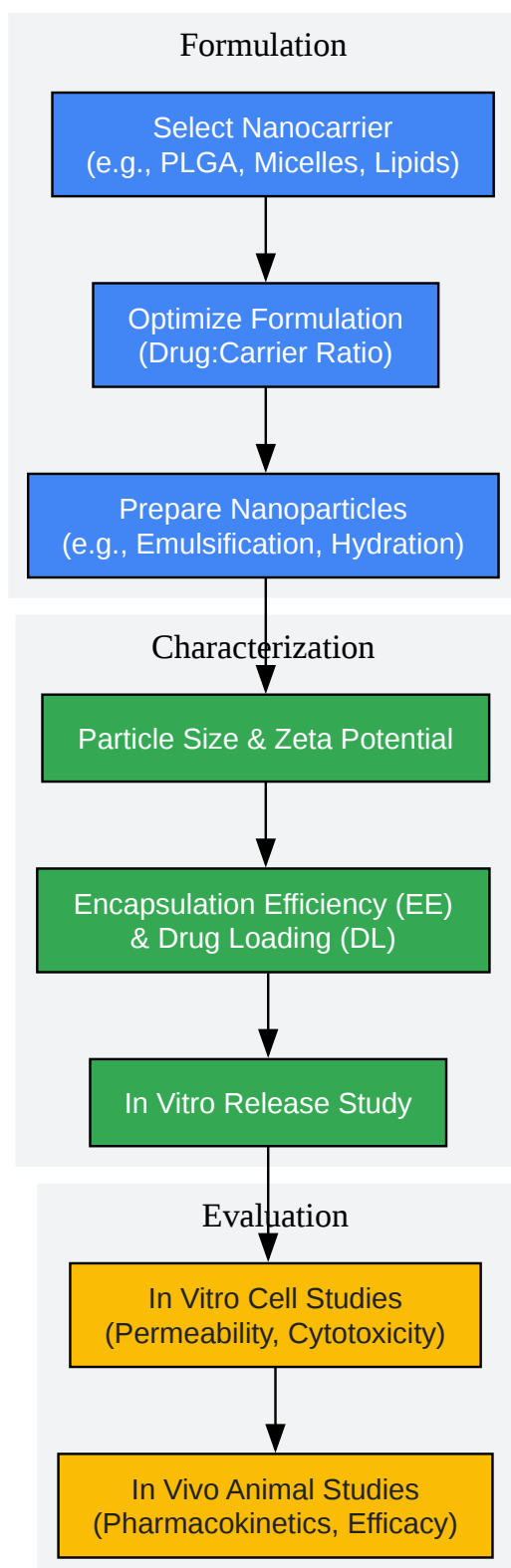
Applications

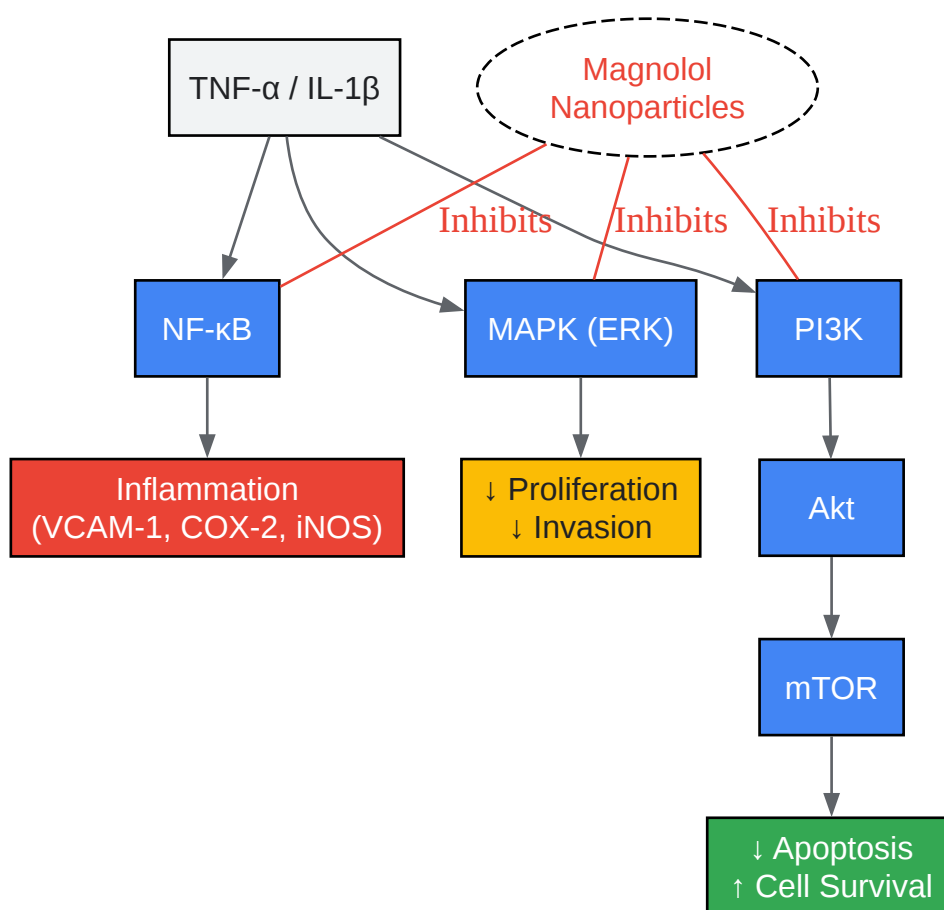
Magnolol nanoparticle formulations are being investigated for a variety of therapeutic applications:

- **Anti-inflammatory and Anti-atherosclerotic Effects:** **Magnolol** nanoparticles can suppress the expression of vascular cell adhesion molecule-1 (VCAM-1) induced by TNF- α in endothelial cells, suggesting potential for treating atherosclerosis and inflammatory diseases[5][6].
- **Cancer Therapy:** **Magnolol** inhibits cancer cell growth, proliferation, and metastasis by modulating multiple signaling pathways, including PI3K/Akt/mTOR, MAPK, and NF- κ B[7][8][9]. Nanoformulations can enhance the delivery of **magnolol** to tumor sites[10].
- **Neurodegenerative Diseases:** **Magnolol** has shown neuroprotective effects, and nanoparticle delivery systems may improve its ability to cross the blood-brain barrier for the treatment of conditions like Alzheimer's disease[11][12][13].
- **Gastric Injury:** Bovine serum albumin (BSA)-based **magnolol** nanoparticles have been shown to alleviate ethanol-induced acute gastric injury by exerting antioxidant and anti-inflammatory effects[14][15].

Experimental Workflow and Signaling Pathways

The development and evaluation of **magnolol** nanoparticles typically follow a structured workflow from formulation to in vivo testing.





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